

2-Ethynylaniline: A Technical Guide to Safety and Handling

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **2-Ethynylaniline**

Cat. No.: **B1227618**

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety and handling precautions for **2-ethynylaniline** (CAS No. 52670-38-9). The information is intended for professionals in research, and drug development who may handle this compound. This document synthesizes data from multiple safety data sheets (SDS) and outlines general safety testing protocols relevant to this class of chemicals.

Hazard Identification and Classification

2-Ethynylaniline is classified as a hazardous substance.^{[1][2]} It is crucial to understand its primary hazards to ensure safe handling. The compound is an irritant and may cause sensitization upon skin contact.^[2]

GHS Hazard Classification:

Hazard Class	Category	Hazard Statement
Skin Irritation	2	H315: Causes skin irritation[3] [4]
Serious Eye Irritation	2A	H319: Causes serious eye irritation[3][4]
Specific target organ toxicity — single exposure	3	H335: May cause respiratory irritation[3][4]

Signal Word: Warning[3][5]

Hazard Statements:

- H315: Causes skin irritation.[3][4]
- H319: Causes serious eye irritation.[3][4]
- H335: May cause respiratory irritation.[3][4]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **2-ethynylaniline** is provided below.

Property	Value
Molecular Formula	C ₈ H ₇ N
Molecular Weight	117.15 g/mol [3]
Appearance	Colorless liquid[3]
Boiling Point	229-230 °C (lit.)[3][5]
Melting Point	87-88 °C[3]
Flash Point	98.3 °C (208.9 °F) - closed cup[5]
Density	1.030 g/mL at 25 °C (lit.)[5]
Refractive Index	n _{20/D} 1.6200 (lit.)[5]

Exposure Controls and Personal Protection

To minimize exposure and ensure personnel safety, the following engineering controls and personal protective equipment (PPE) should be utilized.

Engineering Controls:

- Work in a well-ventilated area, preferably within a chemical fume hood.[1]
- Facilities should be equipped with an eyewash station and a safety shower.[6]

Personal Protective Equipment (PPE):

Protection Type	Specifications
Eye/Face Protection	Safety glasses with side-shields conforming to EN166 or NIOSH-approved safety goggles.[3] A face shield may be necessary for splash-prone operations.[1]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber) must be worn.[3] Gloves should be inspected before use and disposed of properly.[3] Protective clothing should be worn to prevent skin exposure.
Respiratory Protection	If exposure limits are likely to be exceeded, a NIOSH-approved respirator with an appropriate cartridge (e.g., type ABEK) should be used.[1][3] For higher concentrations, a full-face supplied-air respirator may be necessary.[3]

Handling and Storage

Proper handling and storage procedures are critical to maintaining the stability of **2-ethynylaniline** and preventing hazardous incidents.

Handling:

- Avoid contact with skin, eyes, and clothing.[3]
- Avoid inhalation of vapor or mist.[3]
- Wash hands thoroughly after handling and before eating, drinking, or smoking.[1][3]
- Ground and bond containers when transferring material to prevent static discharge.

Storage:

- Store in a cool, dry, and well-ventilated area.[3]
- Keep containers tightly closed.[3][4]
- Store away from incompatible materials such as strong oxidizing agents and acids.[3][6]
- Store under an inert gas.[3][4]

First Aid Measures

In the event of exposure, immediate first aid is crucial.

Exposure Route	First Aid Procedures
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[3]
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes.[3] Seek medical attention if irritation persists.[1]
Eye Contact	Rinse cautiously with water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[3] Remove contact lenses if present and easy to do.[3] Seek immediate medical attention.
Ingestion	Do NOT induce vomiting.[6] If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person.[3] Seek immediate medical attention.

Firefighting and Spill Response

Firefighting Measures:

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[3]
- Specific Hazards: During a fire, irritating and highly toxic gases such as carbon oxides and nitrogen oxides (NOx) may be generated.[3][4] Vapors are heavier than air and may form explosive mixtures with air upon intense heating.[4]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[3]

Accidental Release Measures:

- Personal Precautions: Evacuate personnel to a safe area.[3] Wear appropriate personal protective equipment (see Section 3).[3] Ensure adequate ventilation.[3]
- Environmental Precautions: Prevent the product from entering drains.[3]
- Containment and Cleanup: Absorb the spill with an inert material (e.g., sand, earth, vermiculite) and place it in a suitable, closed container for disposal.[3]

Toxicological Information and Experimental Protocols

While specific, detailed toxicological studies on **2-ethynylaniline** are not readily available in the public domain, its GHS classification indicates potential for skin and eye irritation, and respiratory tract irritation.[3][4] The toxicological properties have not been fully investigated.[6]

The safety assessment of a chemical like **2-ethynylaniline** would typically involve a series of standardized tests, such as those outlined by the Organisation for Economic Co-operation and Development (OECD). Below are descriptions of the general methodologies that would be employed.

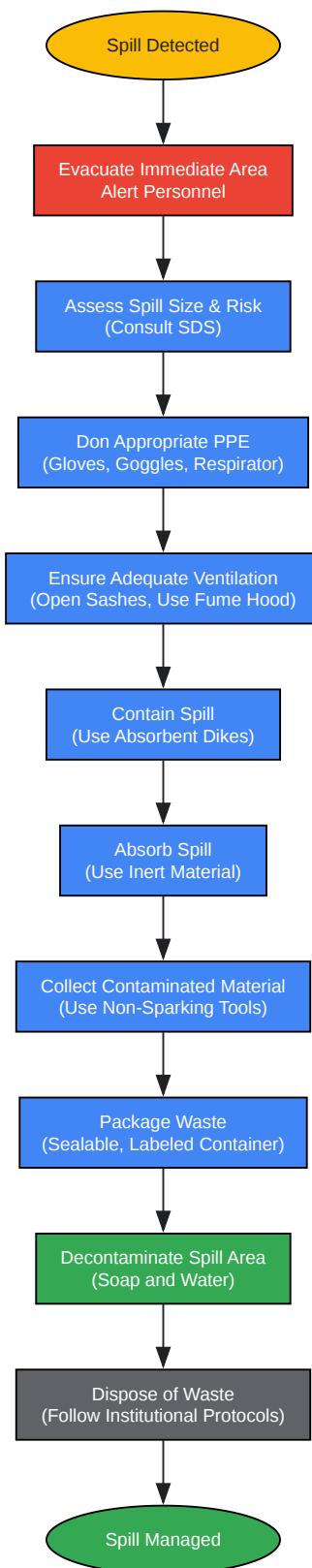
General Experimental Protocols:

- Inhalation Toxicity (Based on OECD Guideline 412): This type of study is designed to assess the toxicity of a substance upon repeated inhalation. Typically, groups of rodents are exposed to the test article at various concentrations for 6 hours a day, 5-7 days a week, for 28 days.[3] Observations would include clinical signs of toxicity, body weight changes, and at the end of the study, detailed pathological examinations.
- Dermal Absorption (Based on OECD Guidelines 427 & 428): These studies evaluate the extent to which a substance is absorbed through the skin. The *in vivo* method (OECD 427) involves applying the test substance to the skin of a test animal (often a rat) for a specific duration.[7] The amount of substance absorbed is then determined by analyzing blood, urine, and feces. The *in vitro* method (OECD 428) uses excised human or animal skin in a diffusion cell to measure absorption.

- Skin Irritation/Corrosion (Based on OECD Guideline 439): This in vitro test uses reconstructed human epidermis to assess the potential of a substance to cause skin irritation. The test material is applied to the tissue surface, and cell viability is measured after a set exposure time to determine the level of irritation.

Logical Workflow for Spill Management

The following diagram illustrates a logical workflow for safely managing a **2-ethynylaniline** spill, from initial discovery to final disposal.

[Click to download full resolution via product page](#)

Caption: Workflow for **2-ethynylaniline** Spill Response.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-Ethynylaniline | C8H7N | CID 4153905 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. datasheets.scbt.com [datasheets.scbt.com]
- 3. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 4. chemicalbook.com [chemicalbook.com]
- 5. 2-Ethynylaniline 98 52670-38-9 [sigmaaldrich.com]
- 6. 19january2017snapshot.epa.gov [19january2017snapshot.epa.gov]
- 7. oecd.org [oecd.org]
- To cite this document: BenchChem. [2-Ethynylaniline: A Technical Guide to Safety and Handling]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1227618#2-ethynylaniline-safety-and-handling-precautions>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com